

IUPAC name and synonyms for 6-Heptyn-1-ol

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Compound of Interest

Compound Name: 6-Heptyn-1-ol

Cat. No.: B114416

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An In-depth Technical Guide to 6-Heptyn-1-ol

This technical guide provides a comprehensive overview of **6-Heptyn-1-ol**, including its nomenclature, chemical and physical properties, and its applications in organic synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Nomenclature

- IUPAC Name: hept-6-yn-1-ol[1][2]
- Synonyms: **6-Heptyn-1-ol**, 7-Hydroxyhept-1-yne, Hept-6-yn-1-ol[2][3][4]

Chemical and Physical Properties

6-Heptyn-1-ol is a colorless to pale yellow liquid.[3] It is an organic compound classified as an alkynol, containing both a terminal alkyne and a primary alcohol functional group.[3] This dual functionality makes it a versatile intermediate in organic synthesis.[2][3] It is sparingly soluble in water but soluble in organic solvents such as chloroform, dichloromethane, and methanol.[2][3][5]

Property	Value	Reference
CAS Number	63478-76-2	[1]
Molecular Formula	C7H12O	[1][4]
Molecular Weight	112.17 g/mol	[1][2]
Appearance	Colorless to Light orange to Yellow clear liquid	[3]
Boiling Point	174.3 °C at 760 mmHg	[4]
Density	0.894 g/cm ³	[4]
Refractive Index	1.452	[4]
Flash Point	92.8 °C	[4]
Storage Temperature	Store at -20°C	[3][4]

Spectroscopic Data

Spectroscopic data for **6-Heptyn-1-ol** is available in various databases. This includes ¹³C NMR and GC-MS data.[1][6]

Applications in Organic Synthesis

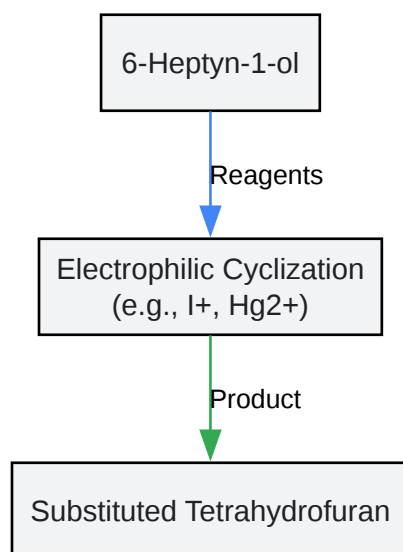
6-Heptyn-1-ol is a valuable building block in organic synthesis.[3] It is frequently used as a reagent in the preparation of various cyclic compounds.[2][4][5] Its bifunctional nature, possessing both a nucleophilic hydroxyl group and a terminal alkyne, allows for a wide range of chemical transformations. It serves as a precursor in the synthesis of more complex molecules, including pharmaceuticals and biologically active compounds.[3][7]

Experimental Protocols

Detailed, step-by-step experimental protocols for specific reactions involving **6-Heptyn-1-ol** are not readily available in publicly accessible literature. Researchers should refer to specialized chemical synthesis journals and patents for specific procedural information.

Illustrative Synthetic Pathway

The following diagram illustrates a general synthetic application of an alkynol like **6-Heptyn-1-ol**, showcasing its utility in the synthesis of a substituted tetrahydrofuran, a common motif in natural products. This is a representative reaction and not a specific protocol for **6-Heptyn-1-ol**.



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A general scheme for the electrophilic cyclization of an alkynol.

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